

In-Depth Technical Guide to D7 Siloxane for Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetradecamethylcycloheptasiloxane*

Cat. No.: *B052647*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core characteristics of D7 siloxane (**Tetradecamethylcycloheptasiloxane**) for laboratory use. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed information on its physicochemical properties, laboratory applications, and safety considerations.

Physicochemical Properties

D7 siloxane, a cyclic volatile methylsiloxane (cVMS), is a colorless and odorless liquid.^{[1][2]} Its fundamental properties are crucial for its application in various laboratory settings.

Table 1: Physicochemical Properties of D7 Siloxane

Property	Value	Reference(s)
Chemical Name	Tetradecamethylcycloheptasiloxane	[1]
Synonyms	D7, Cycloheptasiloxane, tetradecamethyl-	[1]
CAS Number	107-50-6	[1]
Molecular Formula	C ₁₄ H ₄₂ O ₇ Si ₇	[1]
Molecular Weight	519.08 g/mol	[3]
Appearance	Colorless transparent liquid	[1]
Melting Point	-32 °C	[1]
Boiling Point	151 °C at 20 mmHg	[1]
Density	0.9703 g/cm ³	[4]
Refractive Index	1.4020 to 1.4060	[1]

Solubility:

D7 siloxane is generally soluble in common organic solvents such as alcohols, ethers, and hydrocarbons, and is insoluble in water.[1][3] It is slightly soluble in benzene and chloroform.[2][5] Quantitative solubility data in common laboratory solvents is not readily available in published literature, which is a notable data gap.

Laboratory and Drug Development Applications

D7 siloxane's unique properties, such as its volatility, lubricity, and inertness, make it a candidate for various laboratory and pharmaceutical applications.

Solvent and Carrier Fluid

Due to its ability to dissolve a range of substances and its volatile nature, D7 siloxane can be used as a solvent or carrier fluid in laboratory preparations. Its inertness makes it suitable for applications where reactivity with the dissolved substance is undesirable.

Topical Drug Delivery

Volatile silicones like D7 are utilized in topical formulations to enhance spreadability and provide a transient emollient effect.^[6] They can act as a vehicle for active pharmaceutical ingredients (APIs), facilitating their application to the skin. The evaporation of the siloxane can potentially increase the concentration of the API on the skin surface.

Analytical Standards

D7 siloxane is used as an analytical standard for the detection and quantification of cyclosiloxanes in various matrices, including environmental and biological samples.^[7] Gas chromatography-mass spectrometry (GC-MS) is a common technique for its analysis.^[8]

Experimental Protocols

Detailed experimental protocols specifically for D7 siloxane are scarce in publicly available literature. However, general protocols for volatile silicones in topical formulations and in vitro toxicity testing can be adapted.

Preparation of a Simple Topical Formulation (General Protocol)

This protocol describes a general method for incorporating a volatile silicone like D7 into a simple topical formulation.

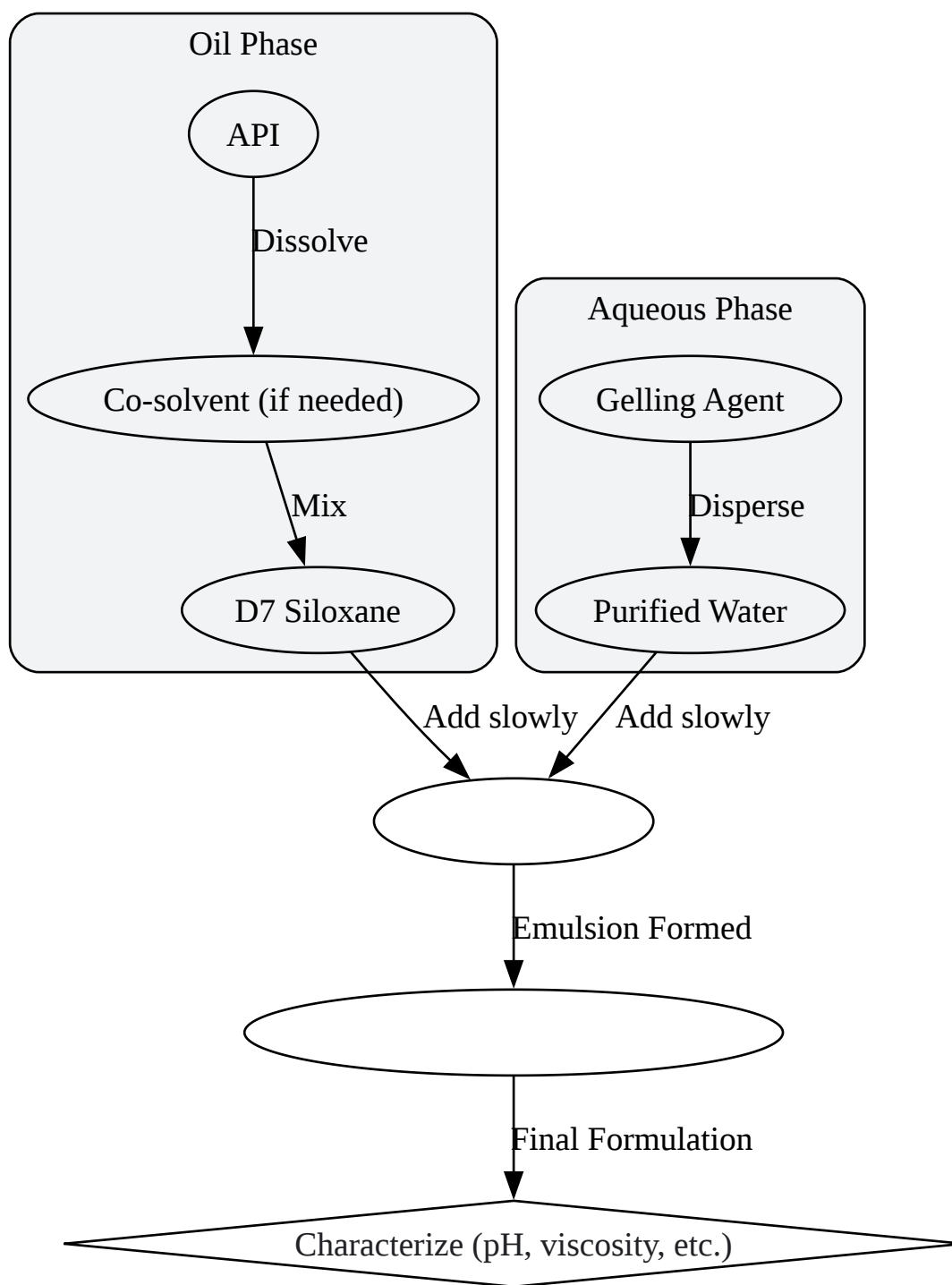
Materials:

- D7 Siloxane
- Active Pharmaceutical Ingredient (API)
- Gelling agent (e.g., carbomer)
- Neutralizing agent (e.g., triethanolamine)
- Co-solvent (if API is not soluble in D7, e.g., ethanol)
- Purified water

- Beakers, magnetic stirrer, pH meter, viscometer

Procedure:

- **API Solubilization:** If the API is not directly soluble in D7 siloxane, dissolve it in a suitable co-solvent.
- **Oil Phase Preparation:** In a beaker, combine the D7 siloxane and the API solution (if a co-solvent was used).
- **Aqueous Phase Preparation:** In a separate beaker, disperse the gelling agent in purified water with continuous stirring.
- **Emulsification:** Slowly add the oil phase to the aqueous phase while homogenizing at high speed to form an emulsion.
- **Neutralization:** Adjust the pH of the formulation with a neutralizing agent to thicken the gel.
- **Characterization:** Evaluate the formulation for its physicochemical properties, such as pH, viscosity, and content uniformity.



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References

- 1. chembk.com [chembk.com]
- 2. Tetradecamethylcycloheptasiloxane | 107-50-6 [chemicalbook.com]
- 3. Buy Tetradecamethylcycloheptasiloxane | 107-50-6 [smolecule.com]
- 4. Tetradecamethylcycloheptasiloxane | 107-50-6 [amp.chemicalbook.com]
- 5. Tetradecamethylcycloheptasiloxane CAS#: 107-50-6 [m.chemicalbook.com]
- 6. dupont.com [dupont.com]
- 7. Determination the extraction amounts of 6 cyclosiloxanes in silicone tube by GC-MS [ywfx.nifdc.org.cn]
- 8. filab.fr [filab.fr]
- To cite this document: BenchChem. [In-Depth Technical Guide to D7 Siloxane for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052647#basic-characteristics-of-d7-siloxane-for-laboratory-use]

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